

Commercial Sources and Applications of High-Purity Gibberellin A1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gibberellin A1

Cat. No.: B196259

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of commercial sources for high-purity **Gibberellin A1** (GA1), a bioactive gibberellin crucial for various plant development processes. Detailed application notes and experimental protocols are included to guide researchers in utilizing GA1 for their studies.

Introduction to Gibberellin A1

Gibberellin A1 is a tetracyclic diterpenoid plant hormone that plays a pivotal role in regulating a wide array of physiological and developmental processes in plants.^{[1][2]} As a biologically active gibberellin, GA1 is instrumental in promoting stem elongation, seed germination, dormancy breaking, and the transition from vegetative to flowering stages.^{[1][3][4][5]} Its mechanism of action involves a complex signaling pathway that ultimately leads to the degradation of DELLA proteins, which are negative regulators of gibberellin responses.^{[6][7][8][9][10]} Understanding the role and signaling of GA1 is fundamental for advancements in plant biology, agriculture, and the development of plant growth regulators.

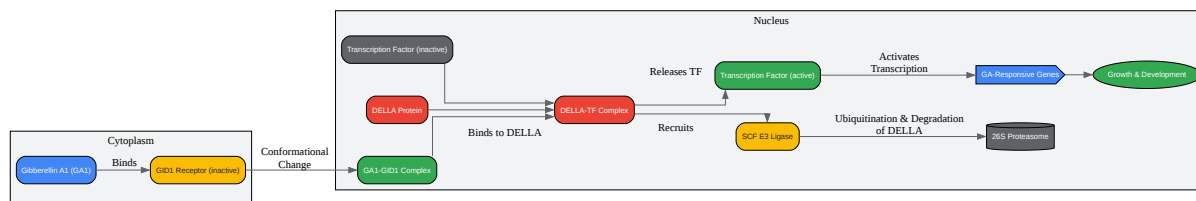
Commercial Sources of High-Purity Gibberellin A1

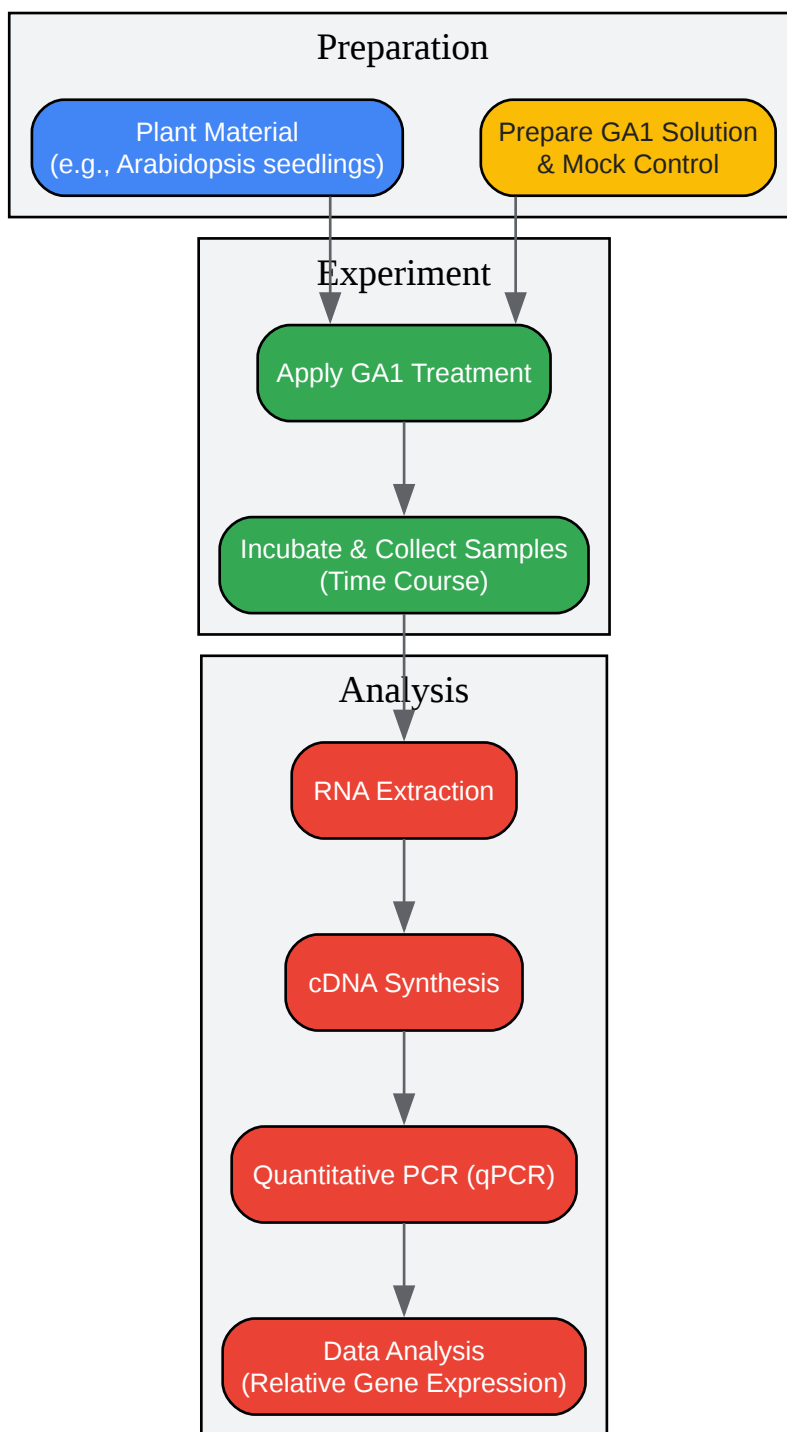
A critical aspect of conducting reliable and reproducible research with GA1 is the availability of high-purity commercial sources. Several reputable suppliers offer GA1 suitable for research and analytical purposes. The following table summarizes key quantitative data from some of these vendors to facilitate easy comparison.

Supplier	Catalog Number	Purity	Available Quantities	Format
LGC Standards	TRC-G377495	Not specified	1 mg, 5 mg, 25 mg	Not specified
MedchemExpress	HY-N7443	96.75%	1 mg, 5 mg, 10 mg, 50 mg, 100 mg	Solid
United States Biological	164285	≥97% (HPLC)	1 mg	White to off-white solid
Cayman Chemical	34291	≥90%	1 mg, 5 mg	A solid
MedKoo	465318	>98%	1 mg, 5 mg	Solid powder
Olchemim	012 2491	> 90% (HPLC)	1 mg, 2 mg, 5 mg	Crystalline

Gibberellin A1 Signaling Pathway

The canonical signaling pathway for gibberellins, including GA1, involves a series of molecular interactions that relieve the repression of growth-promoting genes. In the absence of GA1, DELLA proteins, a class of nuclear transcriptional regulators, bind to and inactivate transcription factors, thereby inhibiting plant growth.[6][8][9] The binding of GA1 to its soluble receptor, GIBBERELLIN INSENSITIVE DWARF1 (GID1), triggers a conformational change in GID1.[6][7][11] This GA1-GID1 complex then interacts with the DELLA protein.[6][10][11] This interaction leads to the recruitment of an F-box protein (SLY1 in Arabidopsis or GID2 in rice), which is part of an SCF E3 ubiquitin ligase complex.[7][8][12] The SCF complex polyubiquitinates the DELLA protein, targeting it for degradation by the 26S proteasome.[7][9][13] The degradation of DELLA proteins releases the sequestered transcription factors, allowing them to activate the expression of GA-responsive genes, which in turn promote various growth and developmental processes.[6]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Gibberellin - Wikipedia [en.wikipedia.org]
- 2. Gibberellic acid in plant: Still a mystery unresolved - PMC [pmc.ncbi.nlm.nih.gov]
- 3. m.youtube.com [m.youtube.com]
- 4. bio.libretexts.org [bio.libretexts.org]
- 5. Classification, Function and Mechanism of Action of Plant Hormones - Creative Proteomics [creative-proteomics.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. ijeast.com [ijeast.com]
- 9. thebiologyislove.com [thebiologyislove.com]
- 10. researchgate.net [researchgate.net]
- 11. The GID1-Mediated Gibberellin Perception Mechanism Is Conserved in the Lycophyte Selaginella moellendorffii but Not in the Bryophyte Physcomitrella patens - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Genetic Characterization and Functional Analysis of the GID1 Gibberellin Receptors in Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
- 13. kfrserver.natur.cuni.cz [kfrserver.natur.cuni.cz]
- To cite this document: BenchChem. [Commercial Sources and Applications of High-Purity Gibberellin A1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196259#commercial-sources-for-high-purity-gibberellin-a1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com